

# commercial availability and purity of (3-(Bromomethyl)oxetan-3-yl)methanol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (3-(Bromomethyl)oxetan-3-yl)methanol

Cat. No.: B1268106

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## Technical Guide: (3-(Bromomethyl)oxetan-3-yl)methanol

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**(3-(Bromomethyl)oxetan-3-yl)methanol** is a key building block in medicinal chemistry and drug discovery, valued for its unique strained four-membered oxetane ring. This motif can impart desirable physicochemical properties to lead compounds, including improved solubility, metabolic stability, and conformational rigidity. This technical guide provides a comprehensive overview of the commercial availability, purity, and synthesis of **(3-(Bromomethyl)oxetan-3-yl)methanol**, intended to support researchers in its effective procurement and application.

### Commercial Availability and Suppliers

**(3-(Bromomethyl)oxetan-3-yl)methanol** is readily available from several chemical suppliers. The typical purity levels range from 90% to 95%. Below is a summary of offerings from prominent vendors.

Table 1: Commercial Availability of **(3-(Bromomethyl)oxetan-3-yl)methanol**

Supplier	Product Code	Purity	Available Quantities
Sigma-Aldrich	SY3371476733	95%	1 g, 5 g, 10 g
Fluorochem	F067863	90%	5 g, 10 g, 25 g, 100 g, 500 g, 1 kg
Thermo Fisher Scientific	H26435	95%	500 mg
Laibo Chem	-	90%	250 mg, 5 g

Note: Pricing and stock availability are subject to change. Please refer to the suppliers' websites for the most current information.

## Physicochemical and Spectral Data

A summary of the key physical, chemical, and spectral properties of **(3-(Bromomethyl)oxetan-3-yl)methanol** is provided below. This data is crucial for its characterization and use in synthetic protocols.

Table 2: Physicochemical and Spectral Properties

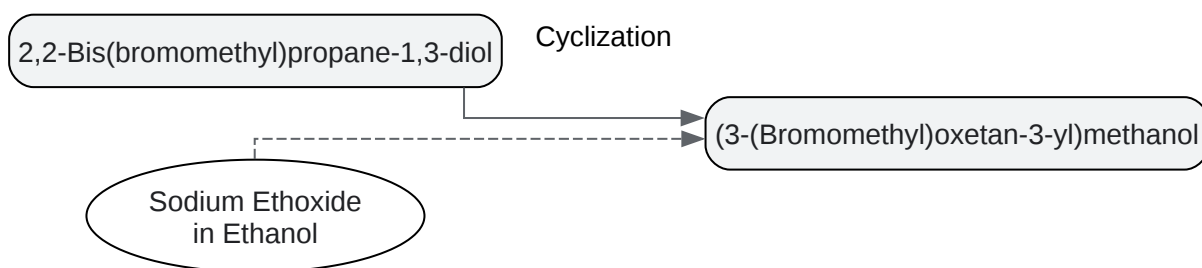
Property	Value	Source
CAS Number	22633-44-9	[1]
Molecular Formula	C5H9BrO2	[1]
Molecular Weight	181.03 g/mol	[2]
Appearance	Liquid	[1][3]
Relative Density	1.598	[1]
<sup>1</sup> H NMR (CDCl <sub>3</sub> /TMS)	δ 2.6 (bs, 1H, OH), 3.70 (s, 2H, CH <sub>2</sub> Br), 4.00 (s, 2H, CH <sub>2</sub> OH), 4.45 (s, 4H, oxetane ring)	[4]
Mass Spectrum (Q+1 mode)	m/z 182 (M+ +1)	[4]

## Experimental Protocols

### Synthesis of (3-(Bromomethyl)oxetan-3-yl)methanol

A common synthetic route to (3-(Bromomethyl)oxetan-3-yl)methanol involves the cyclization of 2,2-bis(bromomethyl)propane-1,3-diol.[4]

Reaction Scheme:



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Caption: Synthesis of (3-(Bromomethyl)oxetan-3-yl)methanol.

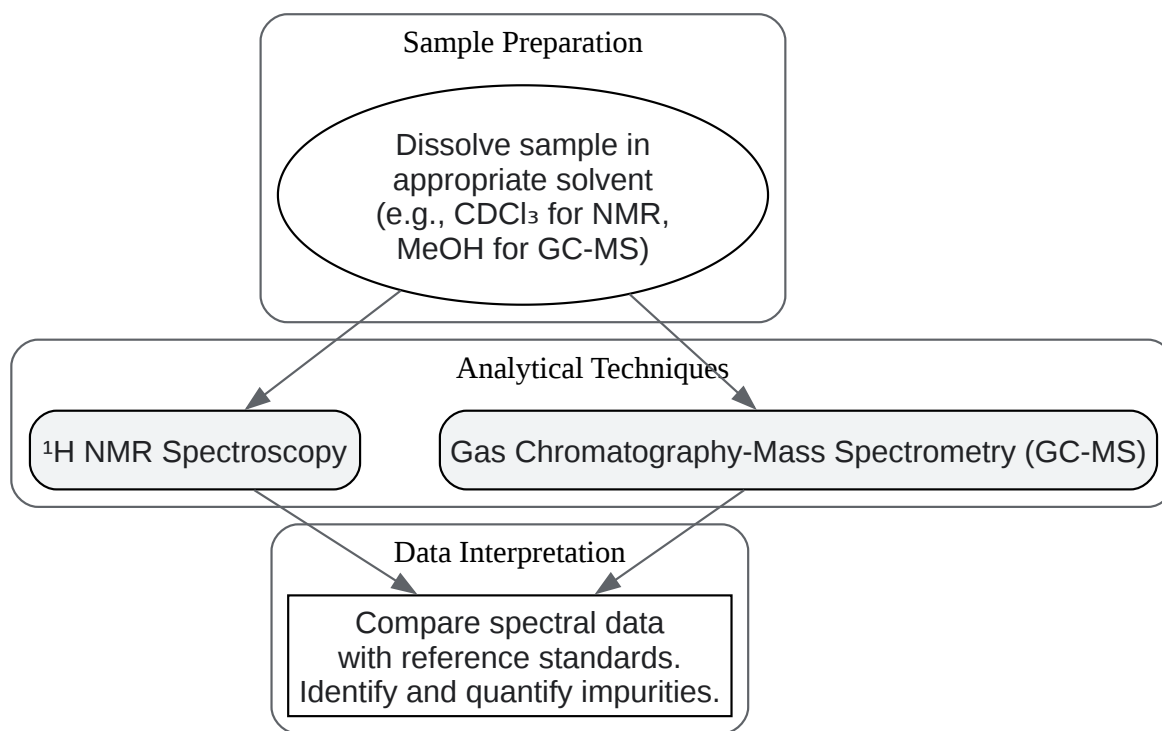
Detailed Methodology:

The synthesis is achieved through the cyclization of 2,2-bis(bromomethyl)propane-1,3-diol in the presence of a base, such as sodium ethoxide, in an alcoholic solvent like ethanol at room temperature.[4] The reaction progress can be monitored by thin-layer chromatography (TLC). Upon completion, the product is isolated and purified using standard techniques such as extraction and column chromatography.

## Purity Analysis

The purity of (3-(Bromomethyl)oxetan-3-yl)methanol is typically assessed using a combination of chromatographic and spectroscopic methods. While specific, detailed protocols from suppliers are often proprietary, a general approach is outlined below.

Workflow for Purity Assessment:



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- To cite this document: BenchChem. [commercial availability and purity of (3-(Bromomethyl)oxetan-3-yl)methanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1268106#commercial-availability-and-purity-of-3-bromomethyl-oxetan-3-yl-methanol]

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